

Technical Guide: Physicochemical Properties of 4'-Chloro-2',5'-dimethoxyacetacetanilide

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Compound of Interest

Compound Name:	4'-Chloro-2',5'-dimethoxyacetacetanilide
Cat. No.:	B1293927

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physicochemical properties of **4'-Chloro-2',5'-dimethoxyacetacetanilide**, with a focus on its melting and boiling points. This document outlines the experimental protocols for these determinations and presents the data in a clear, structured format for ease of use by professionals in research and development.

Introduction

4'-Chloro-2',5'-dimethoxyacetacetanilide (CAS No. 4433-79-8) is a white to off-white crystalline solid.^[1] It is a complex organic molecule featuring an acetacetanilide core with chloro and dimethoxy substitutions on the aniline ring.^[1] This compound serves as a key intermediate in the synthesis of various organic compounds, including dyes, pigments, and potentially pharmaceutical agents.^{[1][2]} Accurate knowledge of its physical properties, such as melting and boiling points, is crucial for its handling, purification, and application in further synthetic processes.

Physicochemical Data

The quantitative data for **4'-Chloro-2',5'-dimethoxyacetacetanilide** are summarized in the table below. The melting point is a well-documented experimental value, while the boiling point is a predicted value, as thermal decomposition may occur before boiling under standard atmospheric pressure.

Property	Value	Data Type
Melting Point	102-104 °C[1][2][3][4]	Experimental
106.0 to 110.0 °C[5]	Experimental	
108 °C[6]	Experimental	
Boiling Point	432.7 °C at 760 mmHg[1][3]	Predicted[2][4]
Molecular Formula	C ₁₂ H ₁₄ CINO ₄ [1]	---
Molecular Weight	271.70 g/mol [1]	---
Appearance	White to light yellow powder/crystal[1][5]	---
CAS Number	4433-79-8[1]	---

Note: The variation in reported melting point ranges can be attributed to different experimental conditions and sample purity levels.

Experimental Protocol: Melting Point Determination

The melting point of a solid is a critical indicator of its purity. Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C. The following protocol describes a standard method for determining the melting point of a solid organic compound like **4'-Chloro-2',5'-dimethoxyacetacetanilide** using a modern digital melting point apparatus.[7][8]

3.1. Principle The method involves heating a small, powdered sample in a capillary tube at a controlled rate.[7] The melting point range is the temperature from which the substance first begins to liquefy to the temperature at which it becomes completely liquid.

3.2. Materials and Apparatus

- Sample of **4'-Chloro-2',5'-dimethoxyacetacetanilide** (dry and finely powdered)
- Glass capillary tubes (sealed at one end)[9][10]
- Digital melting point apparatus (e.g., DigiMelt, Mel-Temp)[8]

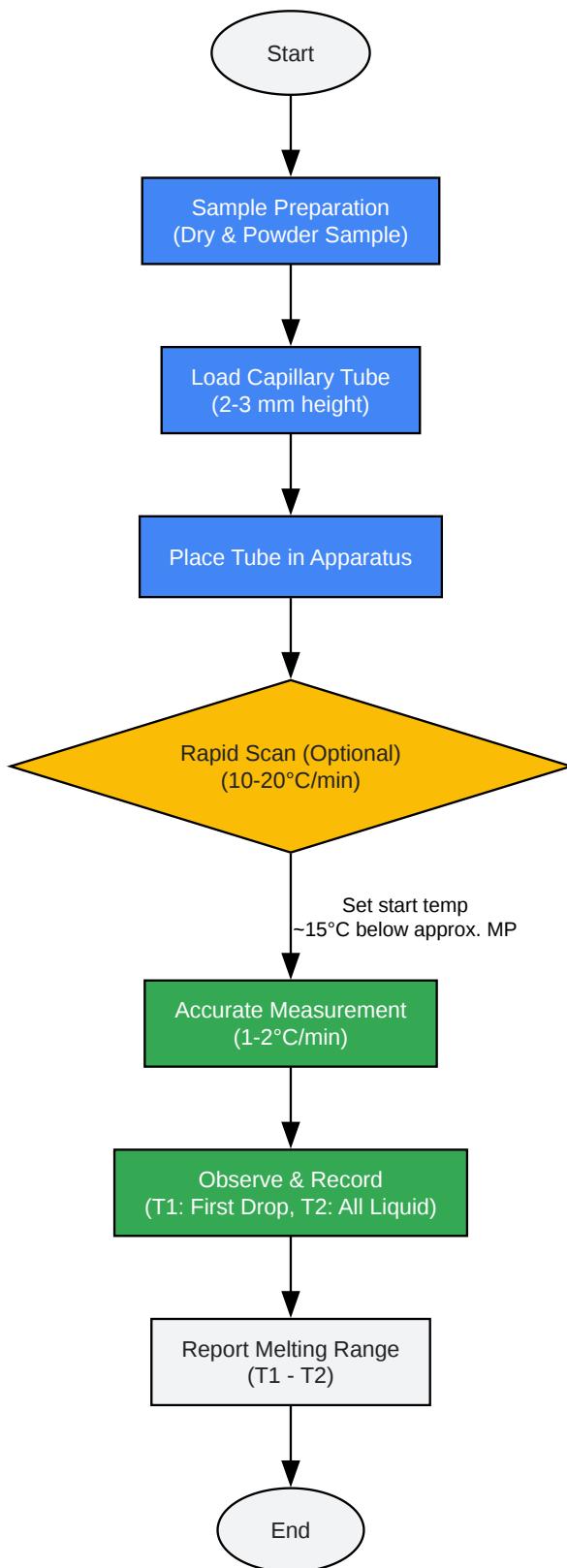
- Spatula
- Mortar and pestle

3.3. Procedure

- Sample Preparation: Ensure the sample is completely dry.[7] Place a small amount of the compound on a clean, dry surface and crush it into a fine powder using a spatula or mortar and pestle.[9][10]
- Capillary Tube Loading: Press the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube.[8] Tap the sealed end of the tube gently on a hard surface to compact the sample into a dense column at the bottom.[8] The ideal sample height is 2-3 mm.
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus.[8]
- Rapid Determination (Optional): If the approximate melting point is unknown, perform a quick determination by setting a high heating rate (e.g., 10-20 °C/min).[8] This provides a rough estimate of the melting range.
- Accurate Determination: Set the starting temperature to about 10-15 °C below the expected or roughly determined melting point. Set a slow heating ramp rate of 1-2 °C per minute to ensure thermal equilibrium.[8]
- Observation and Recording: Observe the sample through the viewing lens. Record the temperature at which the first drop of liquid appears (T_1). Continue heating and record the temperature at which the last solid crystal melts into liquid (T_2). The melting point is reported as the range $T_1 - T_2$.
- Replicate: For accuracy, allow the apparatus to cool and repeat the measurement with a fresh sample and capillary tube until consistent values are obtained.[10]

Workflow and Data Visualization

To ensure clarity and reproducibility, the experimental process for determining the melting point can be visualized as a logical workflow.



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Caption: Experimental workflow for melting point determination.

This flowchart illustrates the sequential steps from sample preparation to final data reporting, providing a clear and logical guide for laboratory professionals.

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